

Methyl 3,4-Dimethoxy-5-Nitrobenzoate: A Technical Guide to Synthesis and Application

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 3,4-dimethoxy-5-nitrobenzoate*

CAS No.: 148546-84-3

Cat. No.: B2798098

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Executive Summary

Methyl 3,4-dimethoxy-5-nitrobenzoate is a high-value synthetic intermediate characterized by a densely functionalized aromatic core.^[1] It serves as a critical "gateway molecule" for accessing the 3,4,5-substituted benzoate scaffold, a structural motif prevalent in tyrosine kinase inhibitors (TKIs), alkaloids, and reserpine analogues.

For the drug development chemist, this molecule presents a specific challenge: Regiocontrol. Direct nitration of the corresponding veratrate ester (methyl 3,4-dimethoxybenzoate) typically yields the 6-nitro isomer (methyl 2-nitro-4,5-dimethoxybenzoate) due to the directing effects of the methoxy groups.^[1] Consequently, this guide advocates for the "Vanillin Route"—a stepwise synthesis that locks regiochemistry early, ensuring the production of the 5-nitro isomer with high fidelity.

Structural Analysis & Reactivity Profile^[1]

The "Crowded" Aromatic Core

The molecule features a trisubstituted benzene ring where steric crowding plays a significant role in reactivity.

- Positions 3 & 4 (Methoxy): Strong electron-donating groups (EDGs) that activate the ring but also impose steric bulk.^[1]
- Position 5 (Nitro): A strong electron-withdrawing group (EWG).^[1] Its placement adjacent to the 4-methoxy group creates a "push-pull" electronic system, making the ring susceptible to nucleophilic aromatic substitution () under forcing conditions, although the methoxy groups generally deactivate the ring toward nucleophiles compared to halonitrobenzenes.
- Position 1 (Ester): Provides a handle for further functionalization (hydrolysis to acid, reduction to alcohol/aldehyde).^[1]

Regiochemical Trap

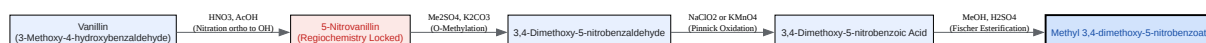
A common error in synthesizing this intermediate is assuming that nitrating methyl 3,4-dimethoxybenzoate will place the nitro group at position 5.

- Reality: The 3-methoxy group directs para (to position 6).^[1] The 4-methoxy group directs ortho (to position 5).^[1] However, the synergistic directing effect and lower steric hindrance often favor the 6-position (yielding the 2-nitro-4,5-dimethoxy isomer).^[1]
- Solution: Use a precursor where position 5 is activated by a phenol (ortho-director) before methylating.^[1]

Synthetic Routes: The "Vanillin Route" Strategy

To guarantee the synthesis of the 3,4-dimethoxy-5-nitro isomer, we utilize 5-nitrovanillin as the regiochemical anchor.^[1]

Workflow Visualization



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Figure 1: The "Vanillin Route" ensures the nitro group is installed at position 5 relative to the carbonyl, driven by the directing power of the phenol in the first step.

Detailed Experimental Protocols

Step 1: Synthesis of 5-Nitrovanillin

Objective: Install the nitro group ortho to the hydroxyl group.[1]

- Reagents: Vanillin (1.0 eq), Nitric Acid (70%), Glacial Acetic Acid.[1]
- Protocol:
 - Dissolve vanillin in glacial acetic acid (approx. 5 mL per gram).
 - Cool to 0–5°C.
 - Add concentrated
dropwise.[2][3] Caution: Exothermic.[1]
 - The phenol group directs the nitro group to the ortho position (position 5 of the benzaldehyde).
 - Quench in ice water. The yellow precipitate is 5-nitrovanillin.[1]
 - Recrystallization: Ethanol or Methanol.[1]
 - Validation:
NMR should show two aromatic doublets (meta-coupling, Hz) indicating 1,3,4,5-substitution.

Step 2: Methylation to 3,4-Dimethoxy-5-nitrobenzaldehyde

Objective: Cap the phenol to create the vertrate core.[1]

- Reagents: 5-Nitrovanillin, Dimethyl Sulfate (DMS) or Methyl Iodide (MeI),
 , Acetone or DMF.[1]
- Protocol:
 - Suspend 5-nitrovanillin and

(1.5 eq) in Acetone.
 - Add DMS (1.2 eq) dropwise. Safety: DMS is highly toxic/carcinogenic.[1] Use a fume hood and quench waste with ammonia.
 - Reflux for 2–4 hours.
 - Filter inorganic salts; evaporate solvent.[1]
 - Yield: Typically >90%.

Step 3 & 4: Oxidation and Esterification

Objective: Convert aldehyde to methyl ester.

- Oxidation: Use Pinnick Oxidation (

 , t-BuOH/Water) for mild conversion to the acid (3,4-dimethoxy-5-nitrobenzoic acid).[1]
- Esterification: Reflux the acid in dry Methanol with catalytic

(Fischer Esterification) for 4 hours.
- Workup: Neutralize with

 , extract with Ethyl Acetate.
- Final Product: **Methyl 3,4-dimethoxy-5-nitrobenzoate** (Pale yellow solid).[1]

Downstream Applications: The Aniline Gateway

The primary utility of **methyl 3,4-dimethoxy-5-nitrobenzoate** is its reduction to Methyl 3,4-dimethoxy-5-aminobenzoate.^[1] This aniline is a privileged scaffold in medicinal chemistry.^[1]

Reduction Protocol (Catalytic Hydrogenation)

- Reagents: 10% Pd/C (5 wt% loading), Methanol, Hydrogen gas (balloon or 1 atm).
- Procedure:
 - Dissolve nitrobenzoate in MeOH.
 - Add Pd/C catalyst under Nitrogen atmosphere (pyrophoric risk).
 - Purge with
 - ^[1] Stir vigorously at RT for 2–6 hours.
 - Filter through Celite to remove Pd.^[1]
 - Concentrate to yield the aniline (often an oil or low-melting solid).^[1]
 - Note: Avoid acid if the ester is sensitive, though methyl esters are generally stable to these conditions.

Pharmaceutical Relevance (Kinase Inhibitors)

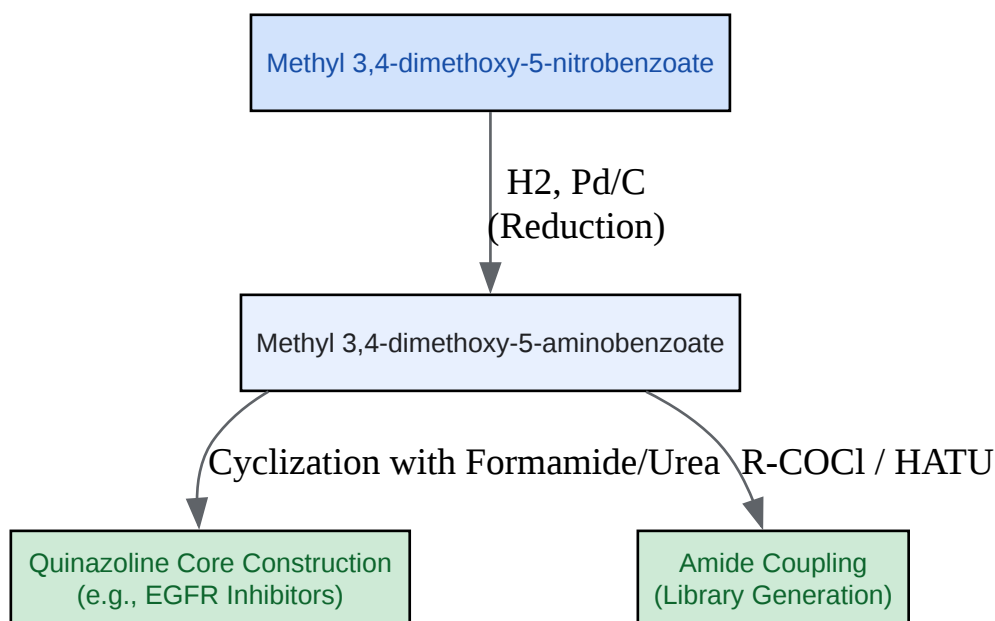
This scaffold mimics the "A-ring" of many quinazoline-based EGFR inhibitors.^[1] The 5-amino position allows for the introduction of solubilizing groups or heterocycles via amide coupling or Buchwald-Hartwig amination.^[1]

Data Summary: Key Intermediates

Compound	Structure	CAS (Approx.)	Key Role
5-Nitrovanillin	3-OMe, 4-OH, 5-NO ₂ Benzaldehyde	6635-20-7	Regio-control anchor
3,4-Dimethoxy-5-nitrobenzoic Acid	3,4-diOMe, 5-NO ₂ Acid	91004-48-7	Precursor to ester
Methyl 3,4-dimethoxy-5-aminobenzoate	3,4-diOMe, 5-NH ₂ Ester	26759-46-6*	API Building Block

*Note: CAS 26759-46-6 is often associated with the 2-amino isomer (6-amino).[1] Verify structure via NMR before use.

Utility Visualization



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Figure 2: The nitrobenzoate serves as a masked aniline, enabling the construction of complex heterocyclic APIs.[1]

References

- Nitration of Vanillin Derivatives

- Title: Synthesis of 5-nitrovanillin and its derivatives.[1]
- Source:Journal of Organic Chemistry / ChemicalBook Protocols.[1]
- Context: Establishes the ortho-nitration rel
- Oxidation of Benzaldehydes (Pinnick Oxidation)
 - Title: Efficient oxidation of aldehydes to carboxylic acids.[1]
 - Source:Organic Syntheses.
 - Context: Standard method for converting the intermedi
 - [1]
- Reduction of Nitrobenzoates
 - Title: Catalytic hydrogenation of nitro groups.[1]
 - Source:Sigma-Aldrich Technical Bulletins.[1]
 - Context: Standard safety protocols for Pd/C hydrogenation.[1]
- Regioselectivity in Veratrate Nitration
 - Title: Nitration of methyl benzoate and derivatives (General EAS rules).[1]
 - Source:Royal Society of Chemistry (RSC).[1]
 - Context: Explains why direct nitration favors the 6-position (meta to ester, para to 3-OMe).

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- To cite this document: BenchChem. [Methyl 3,4-Dimethoxy-5-Nitrobenzoate: A Technical Guide to Synthesis and Application]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2798098/docs#methyl-3-4-dimethoxy-5-nitrobenzoate-a-technical-guide-to-synthesis-and-application\]](https://www.benchchem.com/product/b2798098/docs#methyl-3-4-dimethoxy-5-nitrobenzoate-a-technical-guide-to-synthesis-and-application)

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